

Personal protective equipment for handling Cortistatin-8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cortistatin-8

Cat. No.: B1139118

[Get Quote](#)

Essential Safety and Handling Guide for Cortistatin-8

FOR RESEARCH USE ONLY. NOT FOR HUMAN OR VETERINARY USE.

This document provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Cortistatin-8**. The following guidelines are based on best practices for handling synthetic peptides and should be strictly followed to ensure laboratory safety and maintain the integrity of the compound.

Physicochemical and Storage Data

Proper storage is critical to maintain the stability and bioactivity of **Cortistatin-8**. Below is a summary of its key properties and recommended storage conditions.

Property	Data
Molecular Weight	1009.25 g/mol
Appearance	Lyophilized powder
Solubility	Soluble to 2 mg/ml in 20% acetonitrile. Soluble in DMSO (≥ 100.9 mg/mL).
Storage (Lyophilized)	For long-term storage, desiccate at -20°C. Stable for weeks at room temperature, but cold storage is recommended.[1][2]
Storage (In Solution)	Store at -20°C for up to 1 month or -80°C for up to 6 months.[3] Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[3]
Shipping Condition	Shipped at ambient temperature. Evaluation samples may be shipped with blue ice.[3]

Personal Protective Equipment (PPE)

Due to the bioactive nature of **Cortistatin-8** and the potential for irritation, appropriate personal protective equipment must be worn at all times.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles/Glasses	Required to protect against dust particles and splashes.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are recommended. Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and clothing.
Respiratory Protection	Respirator/Dust Mask	Recommended when weighing and handling the lyophilized powder to avoid inhalation.
General Attire	Long Pants and Closed-Toe Shoes	Minimum requirement for working in a laboratory setting.

Handling and Experimental Protocols

Adherence to proper handling procedures is essential to prevent contamination and degradation of **Cortistatin-8**.

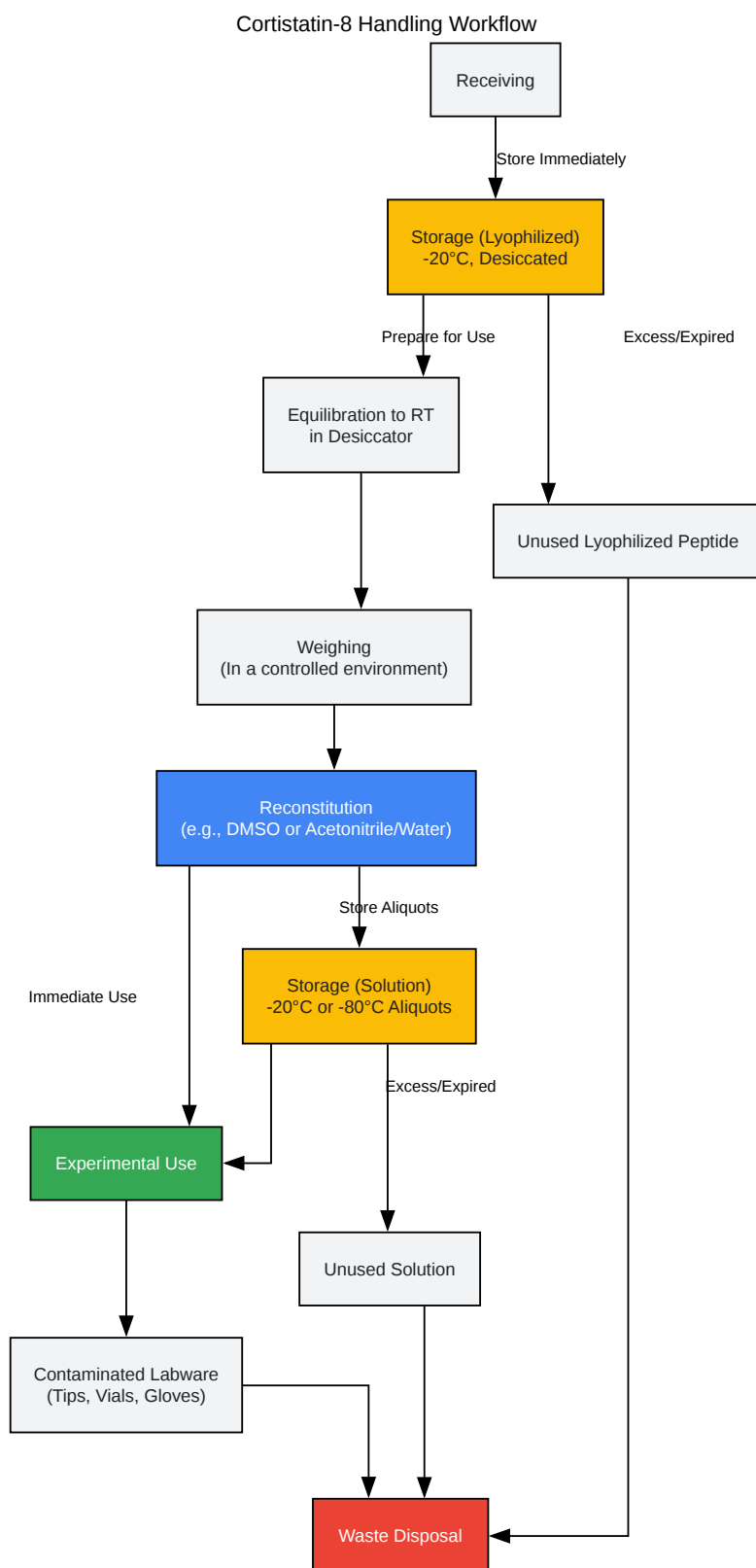
Reconstitution Protocol

- **Equilibration:** Before opening, allow the vial of lyophilized **Cortistatin-8** to equilibrate to room temperature in a desiccator. This prevents moisture absorption.
- **Solvent Selection:** Based on experimental requirements, select an appropriate solvent. For aqueous solutions, 20% acetonitrile can be used. For stock solutions, DMSO is a suitable solvent.
- **Dissolution:**
 - Add the desired volume of solvent to the vial.
 - Gently vortex or sonicate the vial to ensure the peptide is fully dissolved. To enhance solubility, the tube may be warmed to 37°C and sonicated.

- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the reconstituted **Cortistatin-8** into single-use vials for storage.

General Handling Workflow

The following diagram illustrates the standard workflow for handling **Cortistatin-8** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for handling **Cortistatin-8**.

Spill and Exposure Procedures

In the event of a spill or exposure, follow these immediate steps:

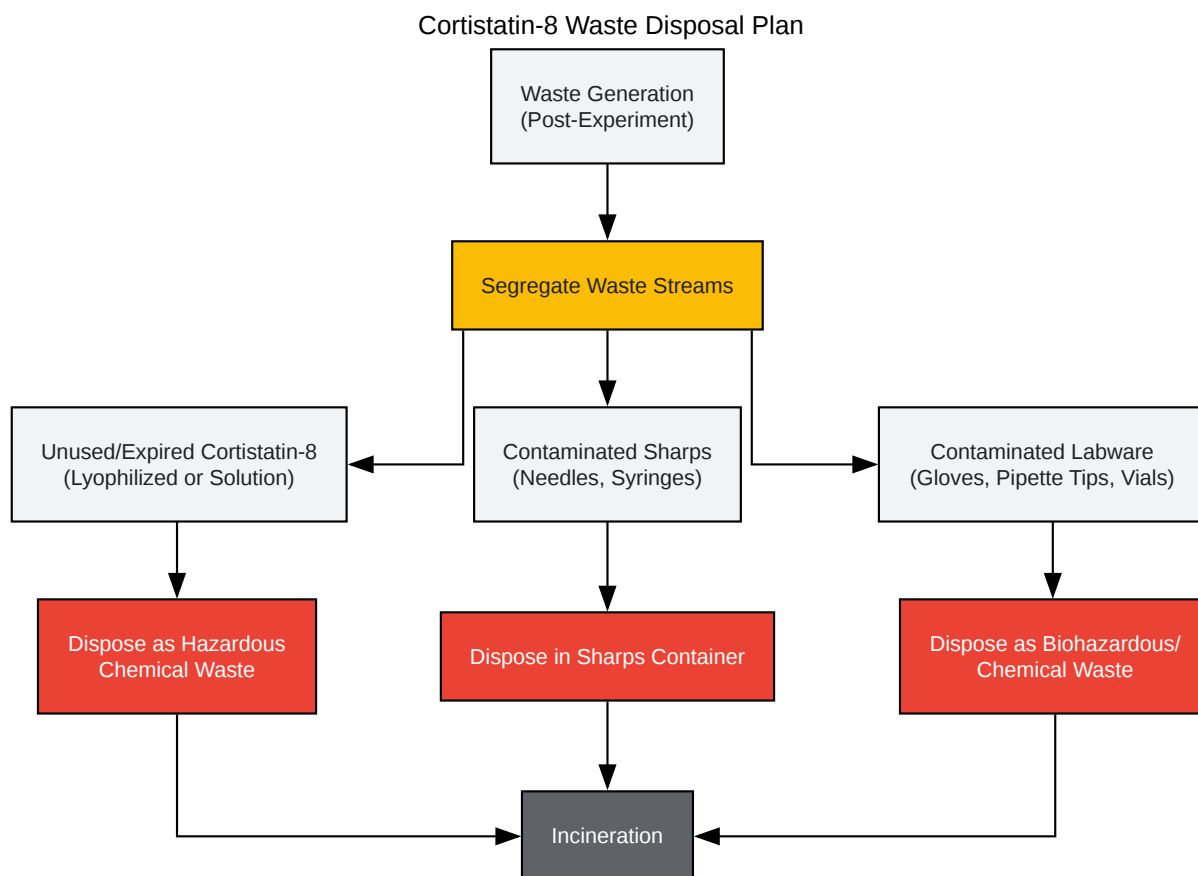
- **Skin Contact:** Causes skin irritation. Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.
- **Eye Contact:** Causes serious eye irritation. Immediately flush eyes with copious amounts of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.
- **Inhalation:** May cause respiratory tract irritation. Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- **Ingestion:** May be harmful if swallowed. Do not induce vomiting. Rinse mouth with water and seek medical attention.
- **Spill:** Evacuate the area. Wear appropriate PPE. Cover the spill with an absorbent material and collect it into a sealed container for disposal.

Disposal Plan

All waste containing **Cortistatin-8** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.

Waste Segregation and Disposal Workflow

The following diagram outlines the process for segregating and disposing of **Cortistatin-8** waste.



[Click to download full resolution via product page](#)

Caption: Waste disposal workflow for **Cortistatin-8**.

Disposal Procedures

- **Unused Cortistatin-8:** Unused or expired lyophilized powder and solutions should be disposed of as hazardous chemical waste.
- **Contaminated Materials:** All disposable materials that have come into contact with **Cortistatin-8**, such as pipette tips, gloves, and vials, should be collected in a designated hazardous waste container.

- Final Disposal: All **Cortistatin-8** waste should ultimately be incinerated by a licensed waste disposal service. Do not dispose of **Cortistatin-8** down the drain or in regular trash.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 2. [novoprolabs.com](https://www.novoprolabs.com) [novoprolabs.com]
- 3. [glpbio.com](https://www.glpbio.com) [glpbio.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Cortistatin-8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139118#personal-protective-equipment-for-handling-cortistatin-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com